

N1-(1,1-Difluoroethyl)pseudouridine: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N1-(1,1-Difluoroethyl)pseudouridine

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For the attention of researchers, scientists, and professionals in drug development, this document provides a detailed guide to the chemical properties and potential applications of **N1-(1,1-Difluoroethyl)pseudouridine**. Given the burgeoning field of mRNA therapeutics, this novel modified nucleoside warrants close examination for its potential to enhance RNA stability and translational efficiency while mitigating innate immune responses.

While a specific CAS number for **N1-(1,1-Difluoroethyl)pseudouridine** is not publicly available at this time, its chemical identity is established through its molecular formula and structure. This guide synthesizes the available data for this compound and provides context through comparison with the well-characterized parent nucleoside, pseudouridine, and the clinically significant N1-methylpseudouridine.

Chemical and Physical Data

The fundamental chemical properties of **N1-(1,1-Difluoroethyl)pseudouridine**, alongside those of pseudouridine and N1-methylpseudouridine, are summarized in the table below for comparative analysis.

| Property | N1-(1,1-Difluoroethyl)pseudouridine | Pseudouridine | N1-Methylpseudouridine 5'-Triphosphate |
|-------------------|---|--|--|
| CAS Number | Not available | 1445-07-4[1][2] | 1428903-59-6[3] |
| Molecular Formula | C11H14F2N2O6[4] | C9H12N2O6[2] | C10H14N2Na3O15P3[3] |
| Molecular Weight | 308.24 g/mol [4] | 244.20 g/mol [2][5] | 564.11 g/mol [3] |
| IUPAC Name | 1-(2,2-difluoroethyl)-5-((2S,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-yl)pyrimidine-2,4(1H,3H)-dione[4] | 5-((2S,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl)-1H-pyrimidine-2,4-dione | N/A |
| Synonyms | 1-(1,1-Difluoroethyl)pseudouridine[4] | β-Pseudouridine, ψ-Uridine, 5-(β-D-Ribofuranosyl)uracil[2][5] | N1-Me-Pseudo-UTP |
| Purity | ≥95% by HPLC[4] | ≥98% (HPLC)[5] | N/A |

Context in mRNA Therapeutics

Pseudouridine (Ψ), an isomer of uridine, is the most abundant RNA modification found in cellular RNA.[6][7] Its incorporation into mRNA has been a pivotal development in RNA therapeutics, as it helps to reduce the innate immunogenicity of synthetic mRNA and increase its stability and translational efficacy. The modification from a C-N to a C-C glycosidic bond in pseudouridine provides greater rotational freedom.[7]

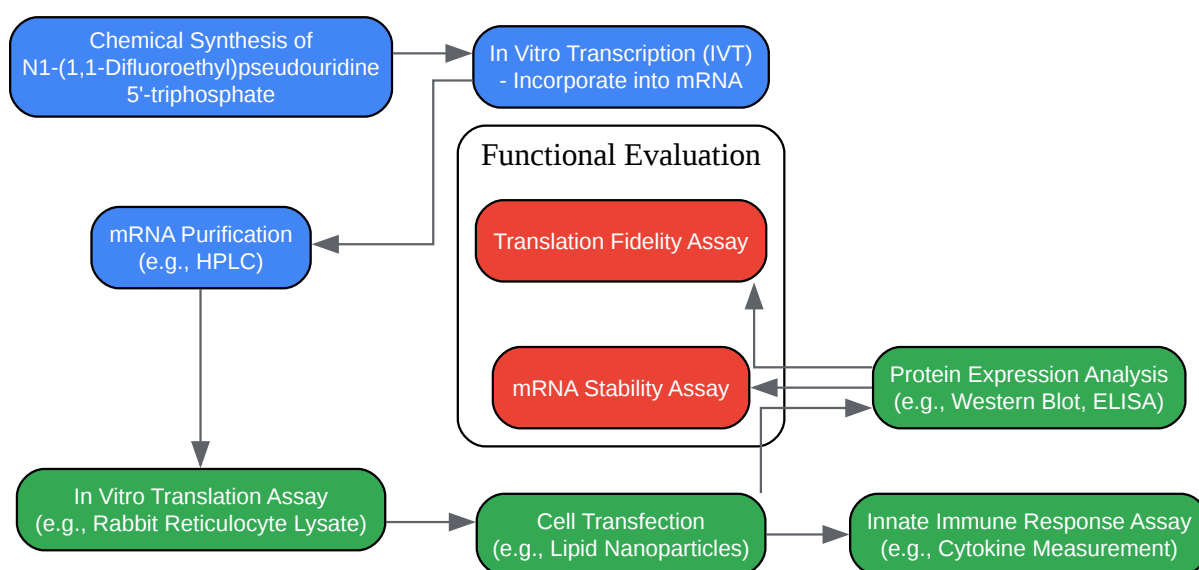
The further modification of pseudouridine at the N1 position, such as in N1-methylpseudouridine (m1Ψ), has demonstrated even greater benefits in enhancing protein expression from synthetic mRNA. This has led to its use in the FDA-approved COVID-19 mRNA vaccines. The N1-difluoroethyl modification in **N1-(1,1-Difluoroethyl)pseudouridine** represents a rational design to potentially modulate the electronic and steric properties of the

nucleoside, which could further refine its biological activity. The electron-withdrawing nature of the difluoroethyl group may influence base pairing and stacking interactions within the RNA strand, potentially impacting ribosome binding and translation fidelity.

Potential Experimental Protocols and Research Applications

While specific experimental protocols for **N1-(1,1-Difluoroethyl)pseudouridine** are not yet published, methodologies for the synthesis and incorporation of modified nucleosides into mRNA are well-established. Researchers interested in evaluating this novel compound would likely follow a workflow similar to that used for other modified pseudouridines.

Workflow for Evaluation of **N1-(1,1-Difluoroethyl)pseudouridine** in mRNA:



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Caption: General workflow for the synthesis and evaluation of mRNA containing **N1-(1,1-Difluoroethyl)pseudouridine**.

Potential Research Applications:

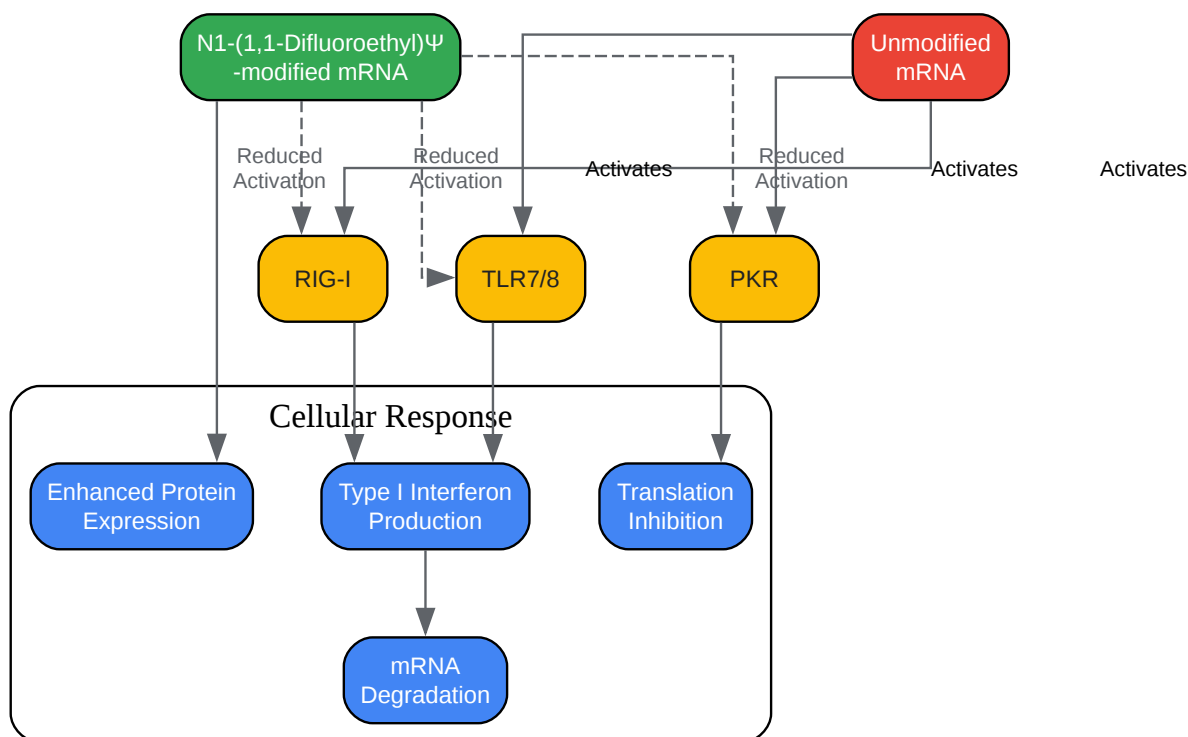
- mRNA Vaccines: Investigating its potential to enhance antigen expression and reduce vaccine reactogenicity.
- Gene Therapy: Use in mRNA-based protein replacement therapies where high levels of sustained protein expression are required.
- RNA Biology Research: As a tool to probe the effects of nucleoside modification on RNA structure, function, and interaction with RNA-binding proteins.

Signaling Pathways and Mechanism of Action

The primary mechanism by which modified pseudouridines like m¹Ψ enhance mRNA function is by dampening the innate immune response. Unmodified single-stranded RNA can be recognized by pattern recognition receptors (PRRs) such as Toll-like receptors (TLR7 and TLR8), RIG-I, and PKR, leading to the production of type I interferons and inflammatory cytokines, which can inhibit translation and lead to mRNA degradation.

By modifying the uridine, the mRNA is less likely to be recognized by these sensors. The N¹-(1,1-Difluoroethyl) modification would be expected to function similarly by altering the hydrogen bonding potential of the uracil base, thereby evading immune recognition.

Logical Relationship of Modified mRNA and Immune Evasion:



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Caption: Modified mRNA evades immune sensors, leading to enhanced protein expression.

Conclusion

N1-(1,1-Difluoroethyl)pseudouridine is a promising new addition to the toolkit of RNA biologists and drug developers. While further research is needed to fully characterize its properties and biological activity, its rational design suggests it could offer advantages in the development of next-generation mRNA therapeutics. The methodologies and conceptual frameworks established for other modified pseudouridines provide a clear path for the investigation and potential clinical translation of this novel compound.

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- To cite this document: BenchChem. [N1-(1,1-Difluoroethyl)pseudouridine: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586212#n1-1-1-difluoroethyl-pseudouridine-cas-number-and-chemical-data]

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